

# TMP269 Research Applications and Findings

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Tmp269

CAS No.: 1314890-29-3

Cat. No.: S548559

[Get Quote](#)

The following table summarizes key areas where **TMP269** has shown biological activity in experimental models.

Disease Area / Context	Combination Partner(s)	Key Findings / Proposed Mechanism	Experimental Model	Citation
Acute Myeloid Leukemia (AML)	Venetoclax (BCL-2 inhibitor)	Additive pro-apoptotic effect; Downregulation of ribosomal proteins; Anti-proliferative effects.	AML cell lines (MOLM-13, etc.) [1]	
Viral Infections	Not a combination therapy; TMP269 monotherapy studied.	Inhibits viral replication by modulating host cell processes: autophagy (RABV) and glycerophospholipid metabolism (LSDV).	Cell cultures infected with Rabies Virus (RABV) or Lumpy Skin Disease Virus (LSDV) [2] [3]	
Acute Kidney Injury (AKI)	Not a combination therapy; TMP269 monotherapy studied.	Ameliorated apoptosis, enhanced autophagy, and promoted tubular cell proliferation.	Mouse models (folic acid-induced & ischemia/reperfusion-induced AKI) [4]	

Disease Area / Context	Combination Partner(s)	Key Findings / Proposed Mechanism	Experimental Model	Citation
<b>Ischemic Stroke</b>	Not a combination therapy; TMP269 monotherapy studied.	Neuroprotection by upregulating histone acetylation, alleviating blood-brain barrier disruption.	Rat model of middle cerebral artery occlusion [5]	
<b>Parkinson's Disease</b>	Not a combination therapy; TMP269 monotherapy studied.	Promoted BMP-Smad signaling, providing neuroprotection for dopaminergic neurons.	In vitro and in vivo 6-hydroxydopamine models [6]	

## Detailed Experimental Protocols

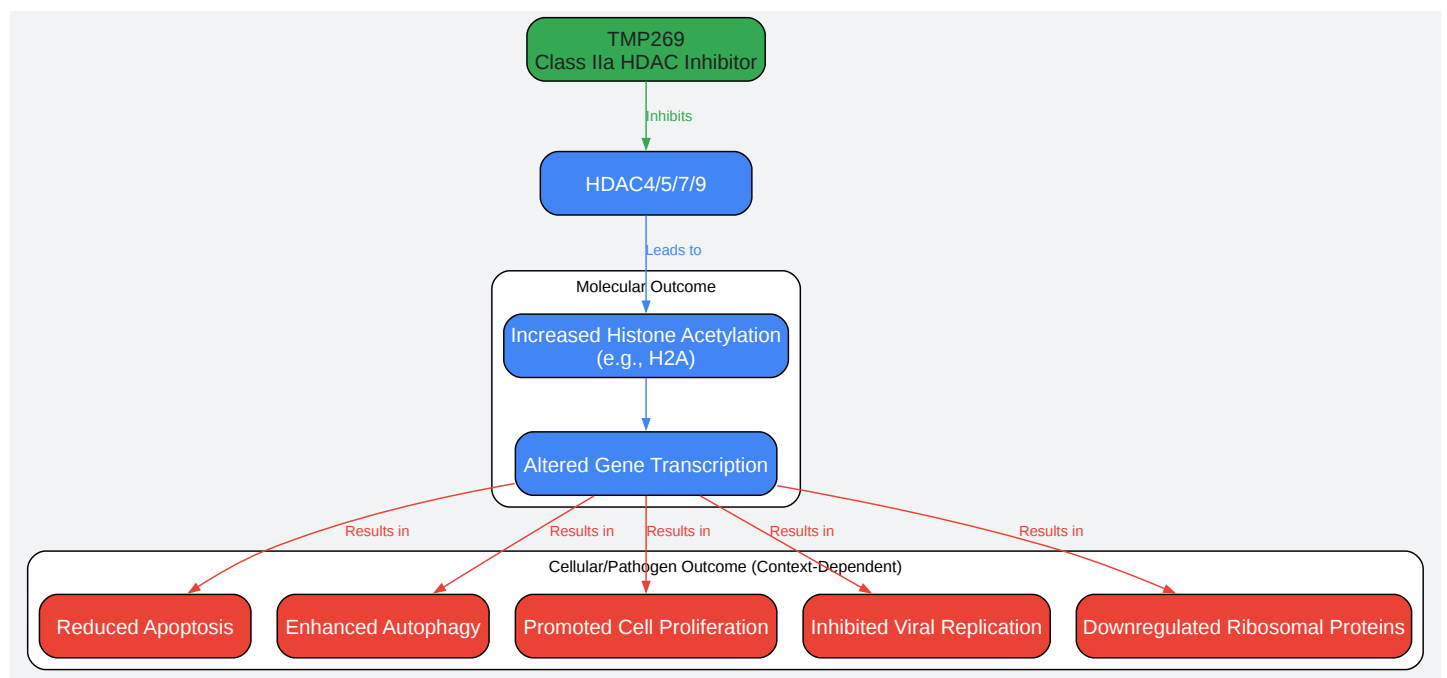
To help you evaluate the experimental evidence, here are the methodologies from key studies:

- **In AML Cell Culture Studies [1]:** AML cell lines (e.g., MOLM-13) were cultured and treated with **TMP269** and/or venetoclax. Cell proliferation was assessed via flow cytometry and metabolic assays. Apoptosis was quantified by measuring caspase activation and phosphatidylserine externalization (Annexin V staining). Proteomic changes were analyzed through mass spectrometry and bioinformatic analysis.
- **In Viral Replication Studies [2] [3]:** Cell lines (HEK-293T, MDBK) were infected with viruses (RABV, LSDV) and treated with **TMP269**. Viral replication was measured by plaque assays or TCID<sub>50</sub>, and viral protein levels were assessed by Western blot. RNA sequencing and metabolomics were used to identify changes in host pathways. Autophagy was monitored via Western blot for LC3-II and ATG5.
- **In Acute Kidney Injury (AKI) Models [4]:** AKI was induced in mice via folic acid injection or renal ischemia/reperfusion surgery. **TMP269** was administered intraperitoneally. Renal function was assessed by measuring serum creatinine and blood urea nitrogen. Kidney tissue was analyzed by

histology (H&E staining), Western blot for apoptosis (Bax, Bcl-2, cleaved caspase-3), autophagy (LC3II, Beclin-1), and proliferation (PCNA) markers.

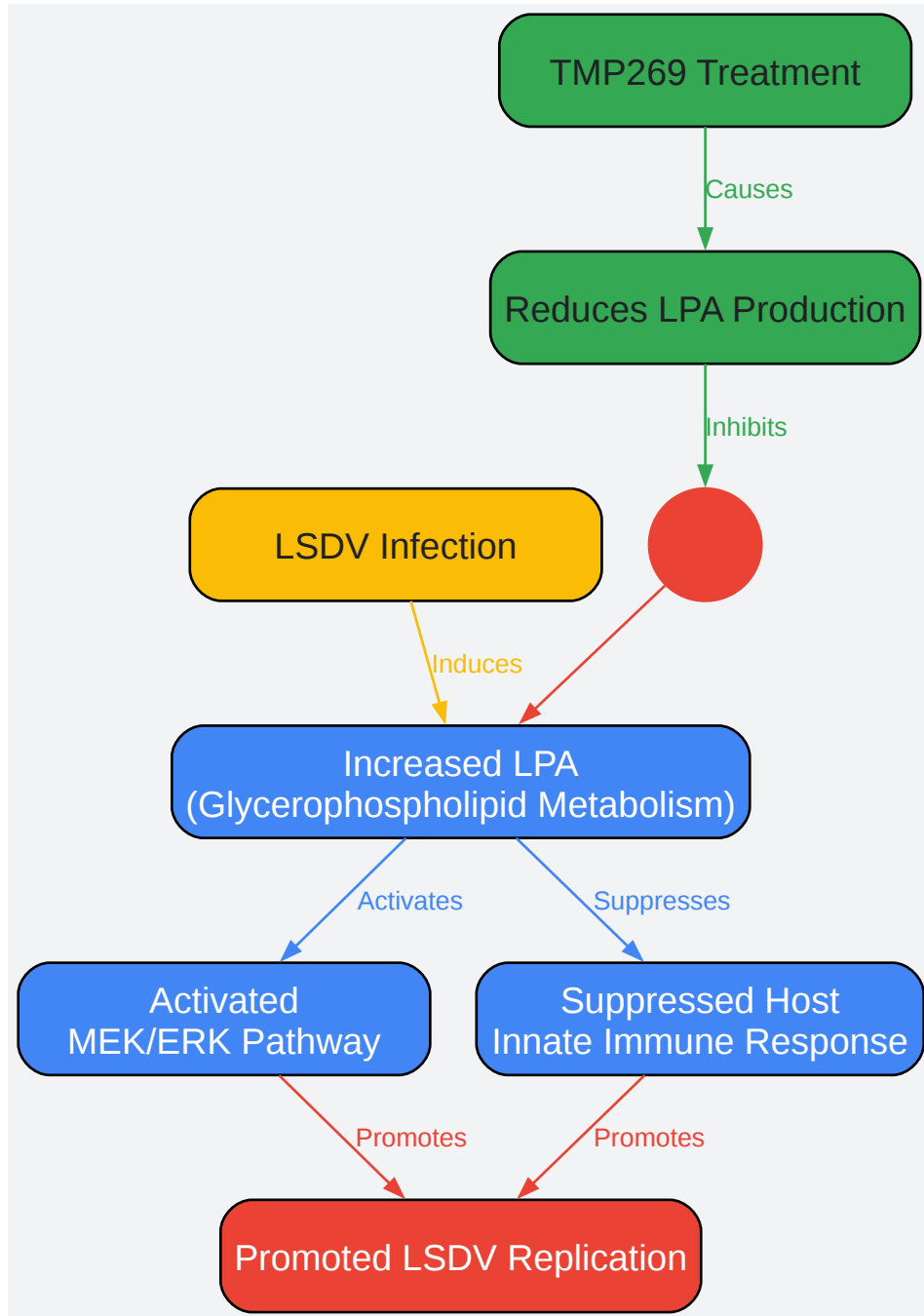
## TMP269's Mechanisms of Action

The diagrams below illustrate the key signaling pathways through which **TMP269** exerts its effects, as identified in the search results.



[Click to download full resolution via product page](#)

**TMP269** exerts its effects by inhibiting Class IIa HDACs, leading to increased histone acetylation and altered gene transcription. The specific cellular outcomes depend on the biological context, such as the disease model or cell type.



[Click to download full resolution via product page](#)

*Mechanism of **TMP269** antiviral action against Lumpy Skin Disease Virus (LSDV). **TMP269** counteracts the virus-induced metabolic changes to inhibit replication [2].*

## Interpretation Guidance

Please note the following when interpreting this data:

- **Preclinical Focus:** All findings are from *in vitro* (cell culture) and *in vivo* (animal model) studies. The efficacy and safety of **TMP269** in humans remain unknown.
- **Mechanistic, Not Comparative:** The research illuminates **TMP269**'s biological mechanisms rather than directly comparing it to other HDAC inhibitors.
- **Broad Therapeutic Potential:** Activity in diverse conditions (cancer, viral infection, organ injury) highlights the fundamental role Class IIa HDACs play in cellular processes.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. The Class IIA Histone Deacetylase (HDAC) Inhibitor TMP ... 269 [pmc.ncbi.nlm.nih.gov]
2. Class IIa histone deacetylase (HDAC) inhibitor TMP269 ... [pmc.ncbi.nlm.nih.gov]
3. Frontiers | TMP , a small molecule inhibitor of class IIa HDAC... 269 [frontiersin.org]
4. Class IIa histone deacetylase inhibition ameliorates acute ... [frontiersin.org]
5. Neuroprotective mechanism of TMP269, a selective class IIA ... [pmc.ncbi.nlm.nih.gov]
6. The class-IIa HDAC inhibitor TMP269 promotes BMP ... [sciencedirect.com]

To cite this document: Smolecule. [TMP269 Research Applications and Findings]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548559#tmp269-combination-therapy-studies>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)